

Personal protective equipment for handling 113-O16B

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Compound of Interest

Compound Name: 113-O16B

Cat. No.: B11928847

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Essential Safety and Handling Guide for 113-O16B

For Researchers, Scientists, and Drug Development Professionals: Your Preferred Source for Laboratory Safety and Chemical Handling Information.

This document provides critical safety and logistical information for the handling and disposal of **113-O16B**, a disulfide bond-containing ionizable cationic lipidoid. Adherence to these guidelines is essential to ensure a safe laboratory environment.

1. Hazard Identification and Personal Protective Equipment (PPE)

The compound **113-O16B** is supplied as a solution in ethanol. The primary hazards are associated with the solvent and the inherent properties of the lipidoid. Based on available safety information, the following hazards have been identified:

- H225: Highly flammable liquid and vapor.[1]
- H319: Causes serious eye irritation.[1]

A general warning for similar compounds states that the material should be considered hazardous, and users should avoid ingestion, inhalation, and contact with eyes, skin, or clothing, and wash thoroughly after handling.[2]

The following table summarizes the recommended Personal Protective Equipment for handling **113-O16B**.

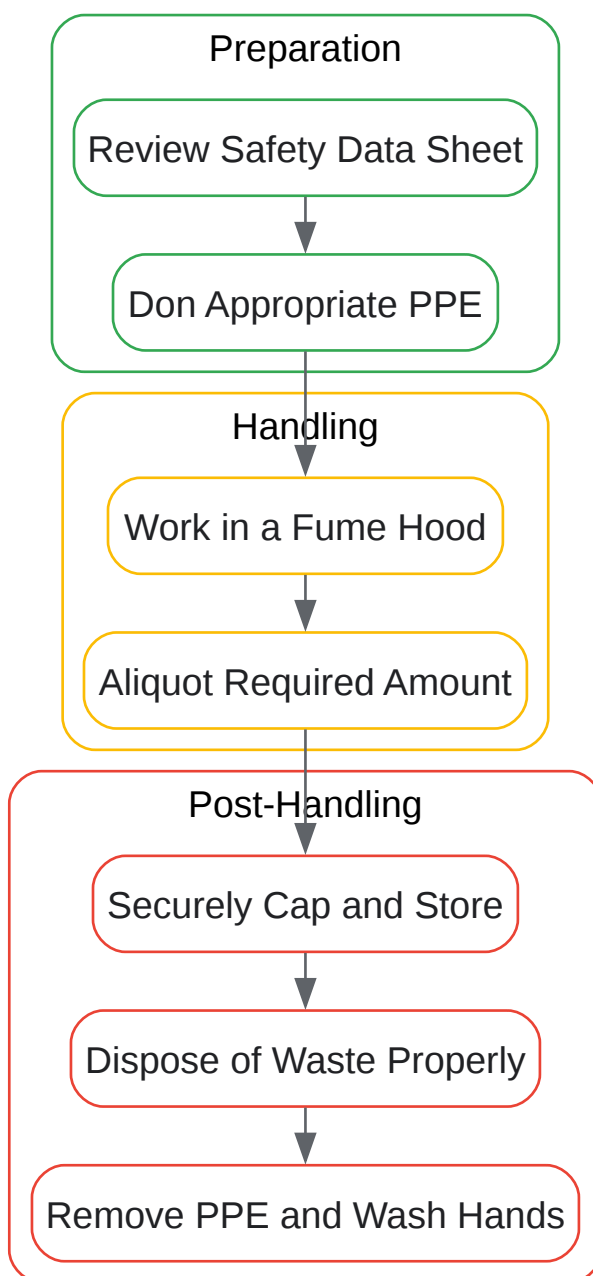
Protection Type	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Safety glasses with side shields or goggles	Essential to prevent eye irritation from splashes. Given the H319 warning, this is a mandatory precaution.
Skin Protection	Nitrile or other chemically resistant gloves	To prevent skin contact. Ensure gloves are compatible with ethanol.
Laboratory coat	To protect clothing and skin from accidental splashes.	
Respiratory Protection	Not generally required for small quantities	Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors, especially given the flammability of the ethanol solvent.
Footwear	Closed-toe shoes	Standard laboratory practice to protect against spills.

2. Handling and Storage

- Ventilation: Always handle **113-O16B** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure and reduce fire risk.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources as the ethanol solution is highly flammable.[\[1\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.
- Hygiene: Wash hands thoroughly after handling.

3. Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **113-O16B** in a laboratory setting.



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Procedural workflow for handling **113-O16B**.

4. Disposal Plan

- **Waste Categorization:** Waste containing **113-O16B** and its ethanol solvent should be treated as hazardous chemical waste.
- **Collection:** Collect all waste, including empty containers, contaminated gloves, and pipette tips, in a designated and properly labeled hazardous waste container.
- **Disposal:** Dispose of the hazardous waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures. Do not dispose of it down the drain or in regular trash.

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References

- 1. 113-O16B | CAS 2566523-07-5 | Cayman Chemical | Biomol.com [biomol.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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